

# Application Notes and Protocols: Glycine Cresol Red Indicator Solution

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## Compound of Interest

Compound Name: Glycine cresol red

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the preparation and use of **Glycine Cresol Red** indicator solution.

## Chemical and Physical Properties

**Glycine Cresol Red** is a complexometric indicator and a histological stain. Its properties are summarized in the table below. It is structurally related to Cresol Red, another common pH indicator, and they share similar operational principles.

Property	Value	Reference
Chemical Name	Glycine Cresol Red, sodium salt	[1]
CAS Number	77031-64-2	[1]
Molecular Formula	C <sub>27</sub> H <sub>27</sub> N <sub>2</sub> NaO <sub>9</sub> S	[1]
Molecular Weight	578.57 g/mol	[1]
Appearance	Conjugated organic dye salt	[1]
Primary Applications	Complexometric indicator, neurohistological stain	[2][3]

## Experimental Protocols

Below are two detailed protocols for the preparation of **Glycine Cresol Red** indicator solutions.

### Protocol 1: Preparation of 0.1% (w/v) **Glycine Cresol Red** Indicator Solution

This protocol is adapted from the standard preparation method for the closely related Cresol Red indicator.[4]

Materials:

- **Glycine Cresol Red**, sodium salt (MW: 578.57 g/mol )
- 0.1 M Sodium Hydroxide (NaOH) solution
- 95% Ethanol
- Distilled or deionized water
- Volumetric flask (100 mL)
- Beaker
- Magnetic stirrer and stir bar

- Weighing scale

Procedure:

- Weighing: Accurately weigh 0.1 g of **Glycine Cresol Red** powder and place it into a beaker.
- Initial Dissolution: Add 20 mL of 95% ethanol to the beaker.
- Alkalinization: Add 2.65 mL of 0.1 M NaOH solution to the mixture.
- Dissolving: Gently warm the mixture on a magnetic stirrer until the **Glycine Cresol Red** is completely dissolved.
- Dilution: Quantitatively transfer the dissolved solution to a 100 mL volumetric flask.
- Final Volume: Add distilled or deionized water to bring the final volume to 100 mL.
- Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.

Protocol 2: Preparation of 10 mM **Glycine Cresol Red** Stock Solution

This protocol is useful for applications requiring a specific molar concentration.

Materials:

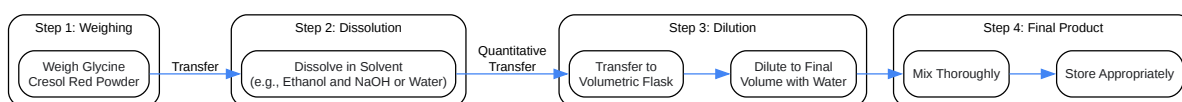
- **Glycine Cresol Red**, sodium salt (MW: 578.57 g/mol )
- Distilled or deionized water
- Volumetric flask (1 L)
- Beaker
- Magnetic stirrer and stir bar
- Weighing scale

Procedure:

- Calculate Mass: To prepare 1 L of a 10 mM solution, calculate the required mass of **Glycine Cresol Red**:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 1 \text{ L} \times 578.57 \text{ g/mol} = 5.7857 \text{ g}$
- Weighing: Accurately weigh 5.7857 g of **Glycine Cresol Red** powder.
- Dissolution: Place the powder in a beaker containing approximately 800 mL of distilled or deionized water.
- Mixing: Use a magnetic stirrer to dissolve the powder completely.
- Transfer: Quantitatively transfer the solution to a 1 L volumetric flask.
- Final Volume: Add distilled or deionized water to bring the final volume to the 1 L mark.
- Homogenization: Stopper the flask and invert it multiple times to ensure a uniform solution.

## Preparation Workflow

The following diagram illustrates the general workflow for preparing a **Glycine Cresol Red** indicator solution.



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Workflow for preparing **Glycine Cresol Red** indicator solution.

## Applications

**Glycine Cresol Red** is a versatile compound with several applications in research and development.

- **Complexometric Indicator:** It forms colored complexes with metal ions such as  $\text{Al}^{3+}$ ,  $\text{Ga}^{3+}$ , and  $\text{In}^{3+}$  in aqueous solutions, making it useful for their spectrophotometric determination.[2]
- **Neurohistological Stain:** This indicator has been successfully used as a stain in neurohistology for the examination of nerve tissue and neuroglia.[3]
- **pH Indicator (Potential Application):** Due to its structural similarity to Cresol Red, **Glycine Cresol Red** is expected to function as a pH indicator. Cresol Red exhibits two pH transition ranges: pH 0.2 (red) to 1.8 (yellow) and pH 7.2 (yellow) to 8.8 (reddish-purple).[5] This makes it suitable for titrations and pH monitoring in various biological and chemical systems.
- **Gel Electrophoresis Tracking Dye (Potential Application):** Cresol Red is often used as a tracking dye in agarose and polyacrylamide gel electrophoresis.[5][6] It migrates at a rate similar to a ~125 base pair DNA fragment. **Glycine Cresol Red** may also be suitable for this application.

## Storage and Stability

- **Storage:** Store the **Glycine Cresol Red** powder and prepared solutions in a cool, dry place, away from direct sunlight.[2] The container should be tightly sealed.
- **Stability:** When stored correctly, the indicator solution is stable for an extended period. The solid form is also stable under normal storage conditions.

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